

Application Notes and Protocols for 13-cis-Retinonitrile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 13-cis-Retinonitrile

CAS No.: 20638-89-5

Cat. No.: B583475

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guidelines for the handling and storage of **13-cis-Retinonitrile** have been compiled from the best available data on analogous compounds, namely 13-cis-Retinoic Acid, and general safety protocols for retinoids and nitrile-containing compounds. Due to a lack of specific published data for **13-cis-Retinonitrile**, these recommendations should be used as a starting point, and all laboratory work should be conducted with the utmost caution and in accordance with institutional safety policies.

Introduction to 13-cis-Retinonitrile

13-cis-Retinonitrile is a synthetic retinoid and a structural analog of the well-characterized 13-cis-Retinoic Acid. Retinoids are a class of compounds derived from vitamin A that play crucial roles in various biological processes, including cell growth, differentiation, and vision. The substitution of the carboxylic acid functional group in 13-cis-Retinoic Acid with a nitrile group in **13-cis-Retinonitrile** is expected to alter its chemical properties, including polarity, reactivity, and metabolic stability, which may, in turn, influence its biological activity and therapeutic potential. Given its structural similarity to other retinoids, it is prudent to handle **13-cis-**

Retinonitrile with the same precautions as other members of this class, which are known to be sensitive to light, heat, and oxidation.

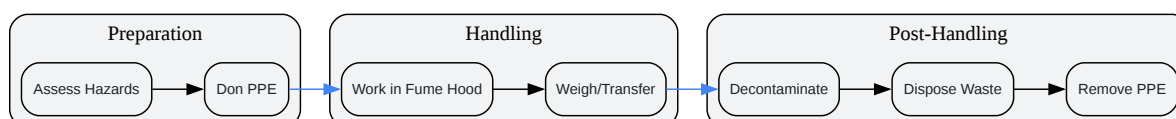
Caption: Chemical structure of **13-cis-Retinonitrile**.

Hazard Identification and Safety Precautions

While a specific Safety Data Sheet (SDS) for **13-cis-Retinonitrile** is not readily available, the SDS for 13-cis-Retinoic Acid indicates that it is a hazardous substance.[1] It is classified as a reproductive toxin, an irritant to the skin, eyes, and respiratory system, and harmful if swallowed.[1] Nitrile compounds, as a class, can also be toxic. Therefore, it is imperative to handle **13-cis-Retinonitrile** with appropriate safety measures in place.

Personal Protective Equipment (PPE):

- **Gloves:** Nitrile gloves should be worn at all times.[2] It is crucial to change gloves immediately if they become contaminated.[3]
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- **Lab Coat:** A lab coat should be worn to protect from skin contact.
- **Respiratory Protection:** All handling of solid or volatile forms of **13-cis-Retinonitrile** should be conducted in a certified chemical fume hood to avoid inhalation.[1][4]



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Sources

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